

An In-Depth Technical Guide to the Thermodynamic Properties of 2-Methylbiphenyl

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Compound of Interest

Compound Name: 2-Methylbiphenyl

Cat. No.: B165360

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **2-methylbiphenyl**. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and materials science who require accurate and detailed thermodynamic data. This document summarizes key quantitative data in structured tables, presents detailed methodologies for relevant experiments, and includes visualizations of experimental workflows.

Core Thermodynamic Properties

2-Methylbiphenyl, a substituted aromatic hydrocarbon, possesses distinct thermodynamic properties that are crucial for understanding its behavior in various chemical and physical processes. These properties are fundamental for process design, safety analysis, and computational modeling.

Data Presentation

The following tables summarize the key thermodynamic and physical properties of **2-methylbiphenyl** based on experimental data.

Table 1: General and Physical Properties of **2-Methylbiphenyl**

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₂	[1]
Molecular Weight	168.234 g/mol	[1]
Melting Point	-0.2 °C (272.95 K)	[2]
Boiling Point	255.3 °C (528.45 K) at 760 mmHg	[2]
Density	1.012 - 1.015 g/cm ³ at 20 °C	[3]
Refractive Index	1.590 - 1.592 at 20 °C	[3]
Flash Point	107.22 °C (225 °F) TCC	[3]
logP (o/w)	4.14	[2]
Water Solubility	13.22 mg/L at 25 °C (estimated)	[3]

Table 2: Thermodynamic Properties of **2-Methylbiphenyl**

Property	Value	Temperature (K)	Source(s)
Standard Molar Enthalpy of Formation (gas)	133.5 ± 2.5 kJ/mol	298.15	[4]
Standard Molar Entropy (gas)	425.9 ± 4.3 J/(mol·K)	298.15	[4]
Heat Capacity (C _p) (liquid)	253.9 J/(mol·K)	298.15	[5]
Enthalpy of Vaporization (Δ _{vap} H)	56.4 kJ/mol	298.15	[6]
Enthalpy of Fusion (Δ _{fus} H)	16.9 kJ/mol	272.95	[5]

Table 3: Vapor Pressure of **2-Methylbiphenyl**

Temperature (°C)	Vapor Pressure (mmHg)	Source(s)
25	0.023 (estimated)	[3]
20	0.3	[2]
100	< 0.1	[7]

Experimental Protocols

The accurate determination of the thermodynamic properties of **2-methylbiphenyl** relies on precise experimental methodologies. The following sections detail the protocols for key experiments.

Adiabatic Calorimetry for Heat Capacity Measurement

Adiabatic calorimetry is a highly accurate method for determining the heat capacity of a substance as a function of temperature.[8][9]

Objective: To measure the heat capacity (Cp) of solid and liquid **2-methylbiphenyl** over a range of temperatures.

Apparatus:

- Adiabatic calorimeter with a sample vessel
- Platinum resistance thermometer
- Heater for the sample vessel
- Adiabatic shield with temperature control
- Vacuum system
- Data acquisition system

Procedure:

- A precisely weighed sample of high-purity **2-methylbiphenyl** is sealed in the sample vessel of the calorimeter.
- The calorimeter is evacuated to minimize heat exchange by convection.
- The sample is cooled to the starting temperature, typically near liquid helium or nitrogen temperatures.
- A known amount of electrical energy (Q) is supplied to the sample heater over a specific time, causing a small increase in temperature (ΔT).
- The temperature of the adiabatic shield is continuously adjusted to match the temperature of the sample vessel, minimizing heat loss to the surroundings.[10]
- The temperature of the sample is monitored with the platinum resistance thermometer until thermal equilibrium is reached.
- The heat capacity is calculated using the formula: $C_p = Q / \Delta T$.
- This process is repeated in small temperature increments to obtain the heat capacity as a function of temperature.[5]

Bomb Calorimetry for Enthalpy of Combustion

Bomb calorimetry is used to determine the enthalpy of combustion of a substance at constant volume.[3][11]

Objective: To determine the standard enthalpy of combustion of **2-methylbiphenyl**.

Apparatus:

- Parr-type bomb calorimeter
- Oxygen cylinder with a pressure regulator
- Sample cup (crucible)
- Ignition wire (fuse)

- High-precision thermometer or temperature probe
- Stirrer
- Water bath (calorimeter bucket)
- Pellet press

Procedure:

- A known mass of **2-methylbiphenyl** (typically around 1 gram) is pressed into a pellet.[8]
- The pellet is placed in the sample cup inside the bomb calorimeter.
- A fuse wire of known length and mass is attached to the electrodes, with the wire in contact with the sample.
- The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.[12]
- The bomb is placed in a calorimeter bucket containing a precisely measured mass of water.
- The initial temperature of the water is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is monitored and recorded at regular intervals until it reaches a maximum and then starts to cool.
- The heat capacity of the calorimeter (C_{cal}) is determined by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid.[13][14]
- The heat released by the combustion of **2-methylbiphenyl** is calculated from the temperature rise and the heat capacity of the calorimeter, with corrections for the heat of combustion of the fuse wire and the formation of nitric acid.[12]
- The enthalpy of combustion at constant volume (ΔU) is then converted to the enthalpy of combustion at constant pressure (ΔH).

Static Method for Vapor Pressure Measurement

The static method directly measures the vapor pressure of a substance in equilibrium with its condensed phase at a given temperature.[2][15]

Objective: To determine the vapor pressure of **2-methylbiphenyl** as a function of temperature.

Apparatus:

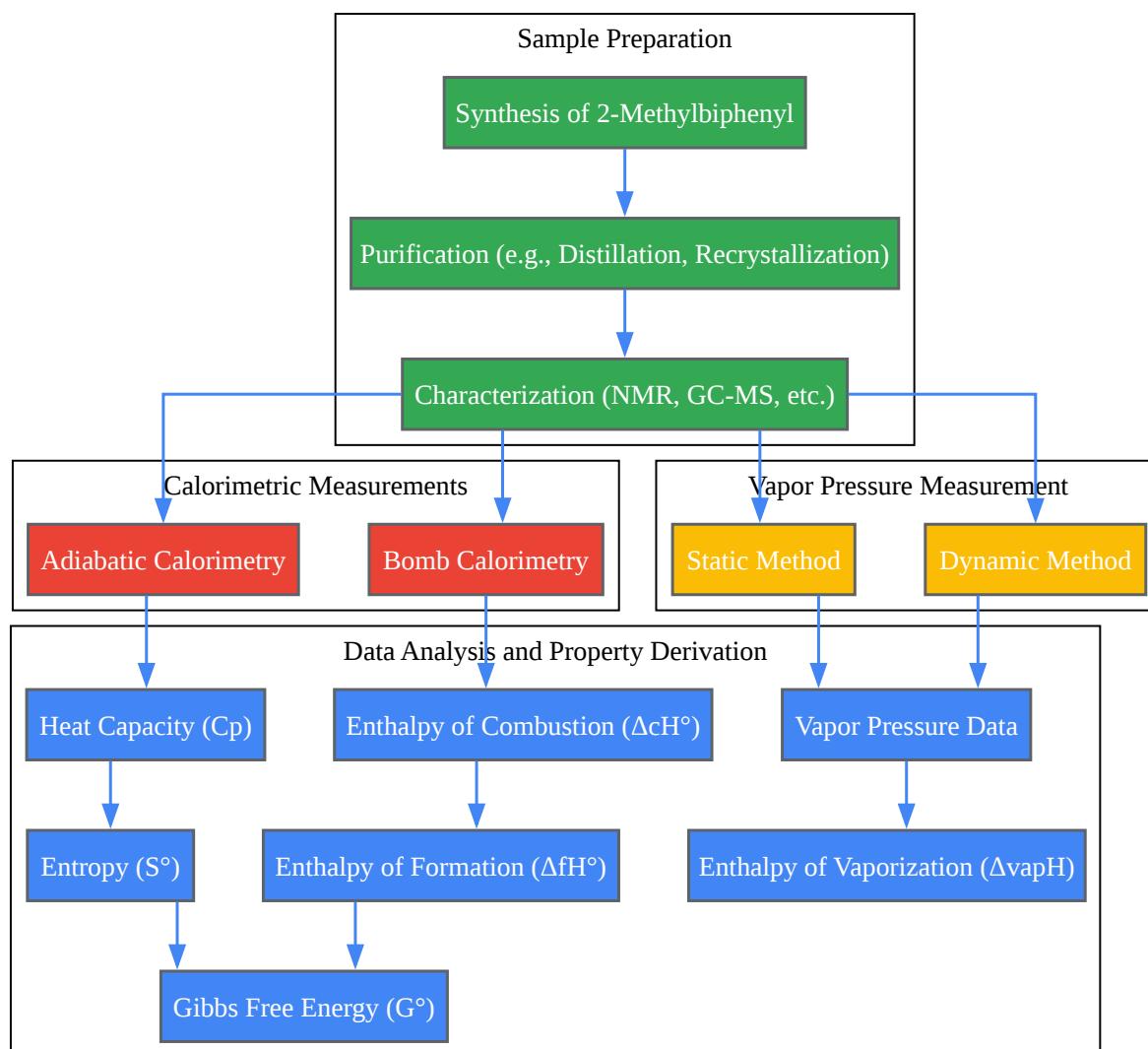
- Isotenoscope or a similar static vapor pressure apparatus
- Thermostatically controlled bath
- Pressure measurement device (e.g., manometer, pressure transducer)
- Vacuum pump
- Temperature probe

Procedure:

- A sample of **2-methylbiphenyl** is placed in the sample bulb of the isotenoscope.
- The apparatus is connected to a vacuum pump, and the sample is degassed to remove any dissolved air or volatile impurities.[16]
- The sample bulb is immersed in the thermostatically controlled bath at the desired temperature.
- The system is allowed to reach thermal and phase equilibrium, at which point the pressure reading stabilizes.
- The vapor pressure is recorded from the pressure measurement device.
- The temperature of the bath is then changed to a new setpoint, and the measurement is repeated.
- This process is carried out over a range of temperatures to obtain the vapor pressure curve.

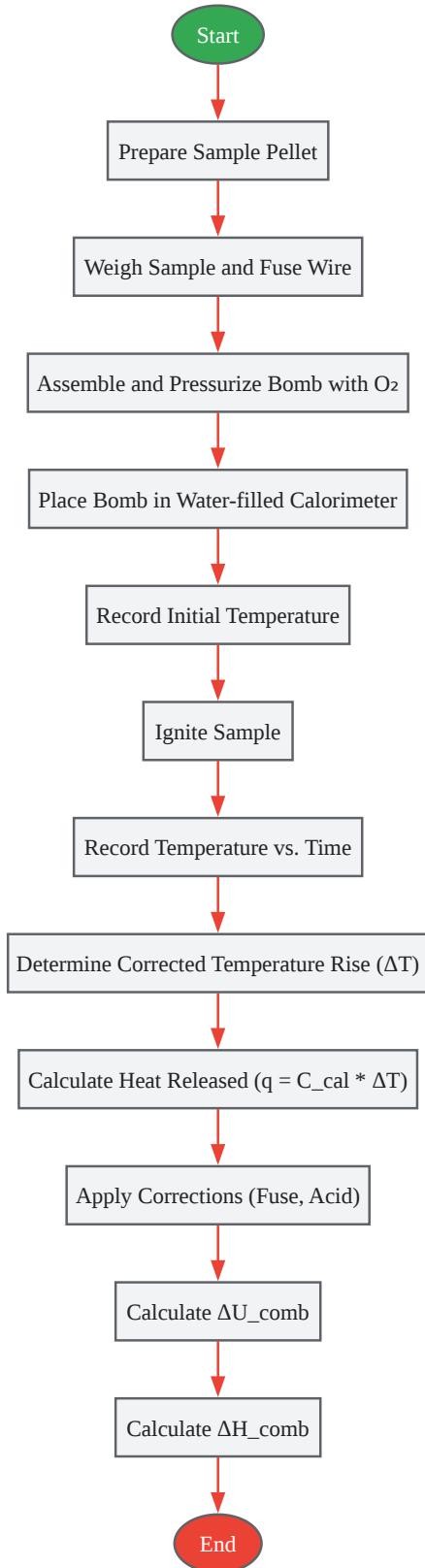
Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships relevant to the determination of the thermodynamic properties of **2-methylbiphenyl**.



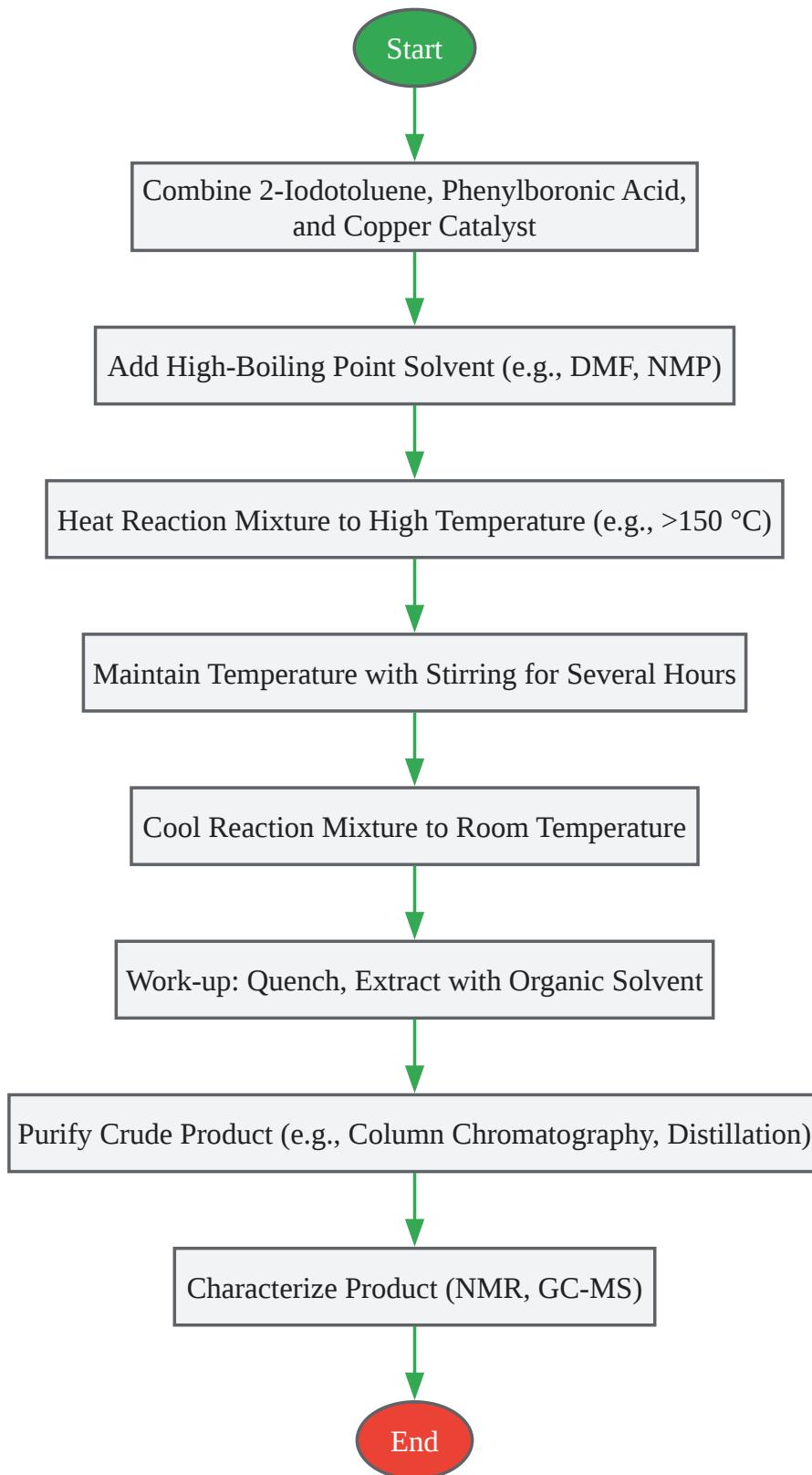
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Workflow for the determination of thermodynamic properties.



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Experimental workflow for bomb calorimetry.



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Workflow for the synthesis of **2-Methylbiphenyl** via Ullmann coupling.

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